

Essential Safety and Logistical Information for Handling Ro 04-5595

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Compound of Interest

Compound Name: Ro 04-5595

Cat. No.: B15618879

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Ro 04-5595** hydrochloride, a GluN2B-selective NMDA receptor antagonist. The following procedural guidance is based on available safety data for chemically similar compounds and general best practices for laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is critical to minimize exposure and ensure personal safety when handling **Ro 04-5595**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Always inspect gloves for integrity before use and wash hands thoroughly after removal. [1]
Eyes/Face	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles. A face shield may be necessary for procedures with a high risk of splashing. [2]
Body	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	A NIOSH/MSHA or European Standard EN 149:2001 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. [1] [2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **Ro 04-5595**.

- Preparation and Area Designation:
 - Designate a specific area for handling **Ro 04-5595**, preferably within a chemical fume hood to ensure adequate ventilation.[\[3\]](#)
 - Ensure all necessary PPE is readily available and in good condition.[\[4\]](#)
 - Have a copy of the Safety Data Sheet (SDS) accessible in the work area.[\[3\]](#)

- Keep a chemical spill kit readily available.
- Personal Protective Equipment (PPE) Donning:
 - Put on a laboratory coat, ensuring it is fully buttoned.
 - Don appropriate chemical-resistant gloves.
 - Wear safety glasses with side shields or goggles.[\[2\]](#)
- Compound Handling:
 - Carefully weigh the required amount of **Ro 04-5595** on a tared weigh boat within the designated area.
 - If creating a solution, slowly add the compound to the solvent to avoid splashing.
 - Keep containers with **Ro 04-5595** closed when not in use.
- Post-Handling:
 - Clean the work area thoroughly with an appropriate solvent and dispose of cleaning materials as hazardous waste.
 - Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the lab coat and eye protection.
 - Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)

Disposal Plan: Step-by-Step Waste Management

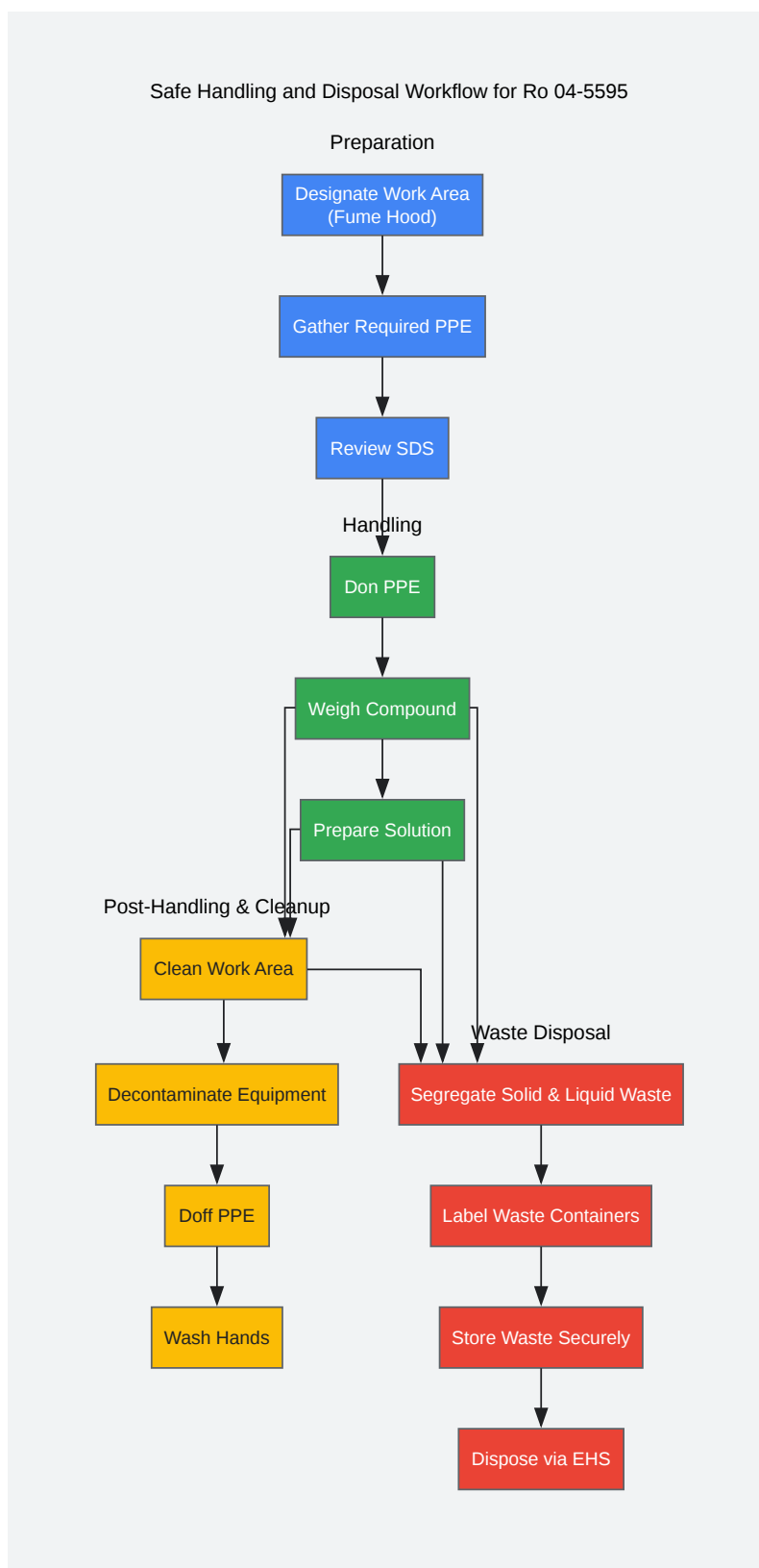
Proper disposal of **Ro 04-5595** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All solid waste contaminated with **Ro 04-5595** (e.g., weigh boats, pipette tips, gloves) should be collected in a designated, clearly labeled hazardous waste container.

- Liquid waste containing **Ro 04-5595** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- Container Labeling:
 - Label all waste containers with "Hazardous Waste," the full chemical name ("**Ro 04-5595** hydrochloride"), and the primary hazard(s) (e.g., "Harmful if swallowed," "Causes skin irritation," "Causes serious eye damage").[\[1\]](#)
- Storage of Waste:
 - Store hazardous waste containers in a designated, secure area away from incompatible materials.
 - Ensure waste containers are kept closed except when adding waste.
- Final Disposal:
 - Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[6\]](#)
 - Do not dispose of **Ro 04-5595** down the drain or in regular trash.[\[7\]](#)

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **Ro 04-5595**.



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Caption: Workflow for safe handling and disposal of **Ro 04-5595**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Ro 04-5595]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618879/docs#essential-safety-and-logistical-information-for-handling-ro-04-5595\]](https://www.benchchem.com/product/b15618879/docs#essential-safety-and-logistical-information-for-handling-ro-04-5595)

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